

An In-depth Technical Guide to Oleyl Oleate: Synonyms, Related Compounds, and Applications

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Compound of Interest		
Compound Name:	Oleyl Oleate	
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For Researchers, Scientists, and Drug Development Professionals

Abstract

Oleyl oleate, a wax ester of oleic acid and oleyl alcohol, is a versatile compound with significant applications in the cosmetic, pharmaceutical, and industrial sectors.[1] This technical guide provides a comprehensive overview of oleyl oleate, including its synonyms, chemical properties, and related compounds. Detailed experimental protocols for the synthesis and analysis of oleyl oleate and other long-chain wax esters are presented. Furthermore, this guide explores the biosynthesis of wax esters and their application in advanced drug delivery systems, illustrated through detailed workflow and pathway diagrams. All quantitative data is summarized in comparative tables to facilitate research and development.

Introduction to Oleyl Oleate

Oleyl oleate (CAS No. 3687-45-4) is a monounsaturated wax ester recognized for its emollient and conditioning properties.[2] It is the ester formed from the condensation of oleic acid, an omega-9 fatty acid, and oleyl alcohol, a long-chain fatty alcohol.[3] Its chemical structure, characterized by two long unsaturated hydrocarbon chains, imparts a non-greasy, silky feel, making it a desirable ingredient in a variety of topical preparations.[2]

Synonyms and Related Compounds



Synonyms of Oleyl Oleate

Oleyl oleate is known by several names in scientific literature and commercial products. A comprehensive list of its synonyms is provided in Table 1.

Table 1: Synonyms of Oleyl Oleate

Туре	Synonym		
IUPAC Name	[(Z)-octadec-9-enyl] (Z)-octadec-9-enoate		
Systematic Names	9-Octadecenoic acid (9Z)-, (9Z)-9-octadecen-1-yl ester[1]		
(Z)-Octadec-9-enyl oleate[4]			
Common Names	Oleic acid oleyl ester[5]		
Trade Names	Cetiol[1]		
Schercemol OLO[4]			
Dermol OLO[2]			
Wickenol 143[6]			
Crodamol OO-V[1]			
Exceparl OL-OL[1]	_		
Cosmol liquid[1]	_		

Related Compounds

The properties and applications of **oleyl oleate** can be better understood in the context of its constituent molecules and other structurally similar wax esters.

• Oleic Acid: A monounsaturated omega-9 fatty acid that is a primary component of many vegetable oils, including olive oil.[7] It is a key precursor in the biosynthesis and chemical synthesis of **oleyl oleate**.



- Oleyl Alcohol: An unsaturated fatty alcohol derived from the reduction of oleic acid.[8] It serves as the alcohol moiety in oleyl oleate.
- Other Wax Esters: Long-chain esters of fatty acids and fatty alcohols are prevalent in nature and are used in various industrial applications. For comparative purposes, this guide includes data on other common wax esters such as:
 - Cetyl Palmitate: The ester of cetyl alcohol and palmitic acid.
 - Stearyl Stearate: The ester of stearyl alcohol and stearic acid.
 - Behenyl Behenate: The ester of behenyl alcohol and behenic acid.

Physicochemical Properties

The physical and chemical characteristics of **oleyl oleate** and its related compounds are crucial for their application in various formulations. A summary of these properties is presented in Table 2.

Table 2: Physicochemical Properties of Oleyl Oleate and Related Compounds



Property	Oleyl Oleate	Oleic Acid	Oleyl Alcohol	Cetyl Palmitate	Stearyl Stearate	Behenyl Behenate
Molecular Formula	С36Н68О2	C18H34O2	C18H36O	C32H64O2	C36H72O2	C44H88O2
Molecular Weight (g/mol)	532.92	282.47	268.48	480.88	536.96	649.19
Melting Point (°C)	-7.1	13-14	6-7	54	62	70-74
Boiling Point (°C)	596.5 @ 760 mmHg	360	330-360	360	549.1	627.1 @ 760 mmHg
Density (g/cm³)	0.860 @ 30°C	0.895 @ 25°C	0.849 @ 25°C	0.858	0.857	0.856
Refractive Index	1.468	1.458	1.460	1.439	-	1.459
Saponificat ion Value (mg KOH/g)	82.48[9]	190-202	-	115-125	95-105	79-89
lodine Value (g l ₂ /100g)	82.37[9]	85-95	85-95	< 2	< 2	< 2
Acid Value (mg KOH/g)	< 3.0	195-204	-	< 1	< 2	< 2
Solubility	Insoluble in water; soluble in oils	Insoluble in water; soluble in organic solvents	Insoluble in water; soluble in alcohol and ether	Insoluble in water; soluble in organic solvents	Insoluble in water	Insoluble in water



Experimental Protocols Synthesis of Oleyl Oleate via Direct Esterification

This protocol describes a catalyst-free method for the synthesis of **oleyl oleate**.

Materials:

- Oleic acid
- Oleyl alcohol
- Hexane (solvent)

Procedure:

- In a reaction vessel, combine oleic acid and oleyl alcohol in a 1:2 molar ratio.[9]
- Add hexane as a solvent to dissolve the reactants.
- Heat the mixture to 50°C in a water bath shaker with continuous agitation at 150 rpm.[9]
- Maintain the reaction for 5 hours.[9]
- After the reaction is complete, remove the solvent using a rotary evaporator to yield the crude oleyl oleate.
- The product can be further purified by column chromatography if required.

Confirmation of Synthesis:

- FTIR Spectroscopy: The formation of the ester bond can be confirmed by the appearance of a characteristic C=O stretching vibration around 1740 cm⁻¹.[9]
- NMR Spectroscopy: ¹H and ¹³C NMR can be used to confirm the structure of the synthesized oleyl oleate.[9]

Lipase-Catalyzed Synthesis of Oleyl Oleate



This protocol outlines an enzymatic approach for the synthesis of **oleyl oleate**.

Materials:

- Oleic acid
- Oleyl alcohol
- Immobilized lipase (e.g., from Candida antarctica)
- Organic solvent (e.g., n-hexane, optional)

Procedure:

- Combine equimolar amounts of oleic acid and oleyl alcohol in a reaction vessel.
- Add the immobilized lipase to the mixture. The optimal amount of enzyme should be determined empirically, typically ranging from 1-10% (w/w) of the substrates.
- The reaction can be carried out in a solvent-free system or in an organic solvent like nhexane to reduce viscosity.
- Maintain the reaction at a controlled temperature, typically between 30-60°C, with constant stirring.
- The reaction progress can be monitored by measuring the decrease in acid value over time.
- Upon completion, the immobilized enzyme can be removed by filtration for reuse.
- The product, **oleyl oleate**, can be purified from any unreacted substrates.

Analysis of Oleyl Oleate: Determination of Physicochemical Values

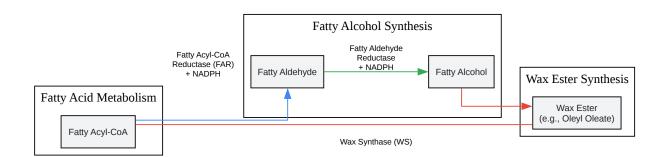
• Acid Value: Titrate a known weight of the sample dissolved in a suitable solvent with a standardized solution of potassium hydroxide (KOH) using phenolphthalein as an indicator.



- Saponification Value: Saponify a known weight of the sample by refluxing with an excess of alcoholic KOH. The excess KOH is then back-titrated with a standardized acid.
- Iodine Value: Determine the degree of unsaturation by reacting a known weight of the sample with an iodine-containing reagent (e.g., Wijs solution) and titrating the excess iodine with a standard sodium thiosulfate solution.
- Peroxide Value: Measure the amount of active oxygen in the sample by reacting it with potassium iodide and titrating the liberated iodine with a standard sodium thiosulfate solution.[9]

Signaling Pathways and Experimental Workflows Biosynthesis of Wax Esters

Oleyl oleate, like other wax esters, is synthesized in a two-step enzymatic pathway. This process is crucial in various organisms for energy storage and as a protective barrier.



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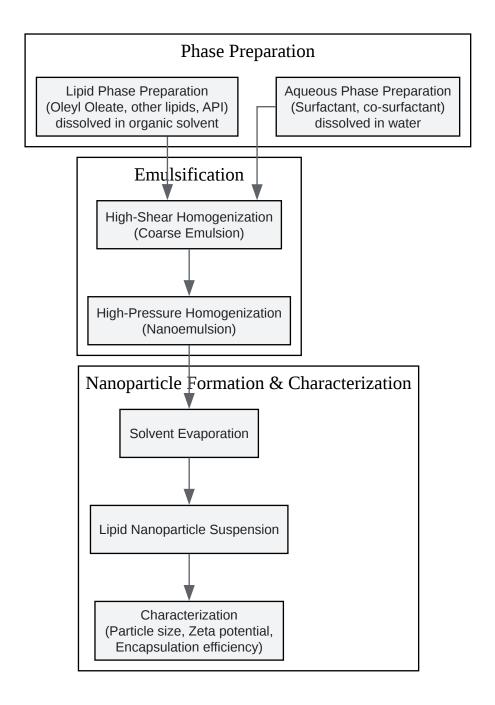
Caption: Biosynthesis pathway of wax esters from fatty acyl-CoA.

Workflow for Lipid Nanoparticle (LNP) Formulation for Drug Delivery

Oleyl oleate and other lipids are key components in the formulation of lipid-based drug delivery systems, such as lipid nanoparticles (LNPs), which are used to enhance the solubility and



bioavailability of poorly water-soluble drugs.



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Caption: General workflow for the formulation of lipid nanoparticles.

Biological Activity and Applications Antimicrobial Activity



Recent studies have demonstrated that **oleyl oleate** exhibits antimicrobial activity, particularly against Gram-positive bacteria such as Bacillus subtilis and Staphylococcus aureus.[9] This suggests its potential use as an active ingredient in cosmetic and dermatological formulations to protect against microbial contamination and to exert a beneficial effect on the skin microbiome.

Applications in Cosmetics and Pharmaceuticals

Due to its emollient, moisturizing, and non-greasy properties, **oleyl oleate** is widely used in a variety of cosmetic and personal care products, including:

- Creams and lotions
- Sunscreens
- Hair conditioners
- Lip balms[2]

In the pharmaceutical field, **oleyl oleate**'s lipophilic nature makes it a suitable vehicle for the delivery of poorly water-soluble active pharmaceutical ingredients (APIs) in topical and transdermal formulations.[10] It can act as a penetration enhancer, facilitating the transport of drugs across the stratum corneum.

Conclusion

Oleyl oleate is a valuable and versatile wax ester with a well-established safety profile and a broad range of applications. Its unique physicochemical properties make it an excellent choice for formulators in the cosmetic and pharmaceutical industries. The synthesis of **oleyl oleate** can be achieved through various methods, including catalyst-free direct esterification and enzymatic routes, offering flexibility in production. A thorough understanding of its properties, along with those of related compounds, is essential for the development of innovative and effective products. Further research into its biological activities and its role in advanced drug delivery systems is likely to expand its applications in the future.



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